

# Proper Disposal of Ziram: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ziram

Cat. No.: B1684391

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Ensuring the safe and compliant disposal of **Ziram** is critical for environmental protection and laboratory safety. This guide provides essential information for researchers, scientists, and drug development professionals on the proper procedures for managing **Ziram** waste. Adherence to these guidelines will help maintain a safe laboratory environment and ensure compliance with regulatory standards.

**Ziram** and its related compounds are classified as hazardous materials and are subject to stringent disposal regulations. Improper disposal can lead to environmental contamination and potential health risks.

## Regulatory and Safety Data

**Ziram** is recognized as a hazardous substance by multiple regulatory bodies. The following table summarizes key quantitative data for identification and reporting.

Identifier	Value	Regulatory Body/Standard
RCRA Hazardous Waste Code	P205	Environmental Protection Agency (EPA)
CERCLA Reportable Quantity	1 lb	Environmental Protection Agency (EPA)
DOT Shipping Name	Environmentally Hazardous Substance, Solid, n.o.s. (Ziram)	Department of Transportation (DOT)
UN Number	UN3077	United Nations
Hazard Class	9 (Miscellaneous Hazardous Material)	Department of Transportation (DOT)

## Step-by-Step Disposal Procedures

The disposal of **Ziram** waste must be conducted in a manner that ensures the safety of laboratory personnel and prevents environmental contamination. The following steps outline the recommended procedure for the proper disposal of **Ziram**.

### 1. Waste Identification and Segregation:

- All waste materials containing **Ziram**, including unused product, contaminated personal protective equipment (PPE), and spill cleanup materials, must be identified and segregated from non-hazardous waste.
- Ziram** waste is classified as acutely hazardous.[\[1\]](#)

### 2. Personal Protective Equipment (PPE):

- Prior to handling **Ziram** waste, personnel must be equipped with appropriate PPE. This includes, but is not limited to:
  - A NIOSH-approved full-facepiece respirator with a pesticide cartridge or a half-face respirator with non-venting chemical goggles.[\[2\]](#)

- Chemical-resistant gloves.
- Protective clothing to prevent skin contact.

### 3. Spill Management:

- In the event of a **Ziram** spill, the area should be immediately isolated to prevent unprotected individuals from entering.[2]
- For dry spills, carefully sweep the material to avoid generating dust and collect it into a labeled container for disposal.[2][3] If appropriate, moisten the material first to prevent dusting.[4]
- For liquid spills, create a dike around the spill using inert absorbent materials such as sand, cat litter, or commercial clay.[1][3] Once absorbed, the material should be shoveled into a suitable container.
- Prevent any spilled material from entering drains, sewers, or natural waterways as **Ziram** is very toxic to aquatic life.[2][5]

### 4. Container Management:

- Unused Product: If the **Ziram** waste cannot be used according to the label instructions, it must be disposed of as hazardous waste.[1] Do not attempt to dispose of it through standard laboratory drains or as regular trash.
- Empty Containers: Completely empty the contents of the **Ziram** container into the application equipment.[1][2] Non-refillable containers should not be reused.[1] The empty container should then be disposed of in a sanitary landfill or by incineration, as approved by state and local authorities.[1][2] If the container is burned, stay out of the smoke.[1][2]

### 5. Final Disposal:

- All **Ziram** waste must be disposed of in accordance with all local, state/provincial, and federal regulations.[2]

- It is recommended to contact your institution's Environmental Health and Safety (EHS) department, your State Pesticide or Environmental Control Agency, or the Hazardous Waste representative at the nearest EPA Regional Office for specific guidance on disposal procedures in your area.<sup>[1]</sup>
- **Ziram** waste should be transported by a licensed hazardous waste disposal contractor.

## Ziram Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ziram** waste in a laboratory setting.

Caption: Decision workflow for the proper disposal of **Ziram** waste.

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